

An In-depth Technical Guide to the Health and Safety of Cyclohexyltrimethoxysilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyclohexyltrimethoxysilane

Cat. No.: B098004

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for a professional audience and should not be used as a substitute for a formal Safety Data Sheet (SDS) or professional safety consultation. Always refer to the official SDS and follow established laboratory safety protocols when handling any chemical.

Executive Summary

Cyclohexyltrimethoxysilane is a chemical intermediate with applications in various research and industrial processes. While specific toxicological data for this compound is limited in publicly available literature, a comprehensive understanding of its health and safety profile can be derived from its chemical properties, classification, and the known toxicity of its hydrolysis product, methanol. This guide provides a detailed overview of the known hazards, safety precautions, and available toxicological information to ensure the safe handling and use of **Cyclohexyltrimethoxysilane** in a laboratory setting.

Hazard Identification and Classification

Cyclohexyltrimethoxysilane is classified as a combustible liquid that can cause serious eye irritation and, in some classifications, is considered a flammable liquid and vapor that may cause severe skin burns and eye damage.[1] The Globally Harmonized System (GHS) classification for **Cyclohexyltrimethoxysilane** may vary depending on the supplier and the concentration of impurities, but common hazard statements include:

- H227: Combustible liquid.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H226: Flammable liquid and vapor.[\[1\]](#)
- H314: Causes severe skin burns and eye damage.[\[1\]](#)

It is crucial to consult the specific Safety Data Sheet provided by the manufacturer for the most accurate and up-to-date GHS classification.

Toxicological Properties

Direct and comprehensive toxicological data for **Cyclohexyltrimethoxysilane** is not readily available in published literature. Much of the concern surrounding its toxicity stems from its reactivity with water and moisture to produce methanol.

Acute Toxicity

Quantitative data for the acute toxicity of **Cyclohexyltrimethoxysilane** is limited. One study reported an acute oral LD50 for male and female rats as > 2000 mg/kg, classifying it as slightly toxic by oral ingestion.[\[2\]](#) However, detailed study reports are not widely accessible. Due to the lack of extensive data, caution should be exercised, and exposure via all routes (oral, dermal, and inhalation) should be minimized.

Route of Exposure	Species	Value	Classification	Reference
Oral	Rat (male and female)	LD50 > 2000 mg/kg	Slightly Toxic	[2]
Dermal	Rabbit	LD50: No data available	Not Classified	
Inhalation	Rat	LC50: No data available	Not Classified	

Table 1: Acute Toxicity Data for **Cyclohexyltrimethoxysilane**

Irritation and Corrosivity

Cyclohexyltrimethoxysilane is classified as a substance that causes serious eye irritation.[1] Some classifications also indicate that it can cause skin irritation or even severe skin burns.[1]

A study conducted according to OECD Test Guideline 404 found that **Cyclohexyltrimethoxysilane** was not a skin irritant in New Zealand White rabbits.[3] In this study, a 0.5 mL dose was applied to the skin for 4 hours, and no signs of erythema or edema were observed during the 72-hour observation period.[3]

Specific data from an acute eye irritation study (OECD 405) for **Cyclohexyltrimethoxysilane** were not found in the public domain. However, given its GHS classification, it must be handled as a serious eye irritant.

Test	Species	Result	Classification	Reference
Acute Dermal Irritation (OECD 404)	Rabbit	Non-irritant	Not Classified as a skin irritant	[3]
Acute Eye Irritation (OECD 405)	No data available	-	Causes serious eye irritation (GHS)	[1]

Table 2: Irritation Data for **Cyclohexyltrimethoxysilane**

Toxicity of Hydrolysis Product: Methanol

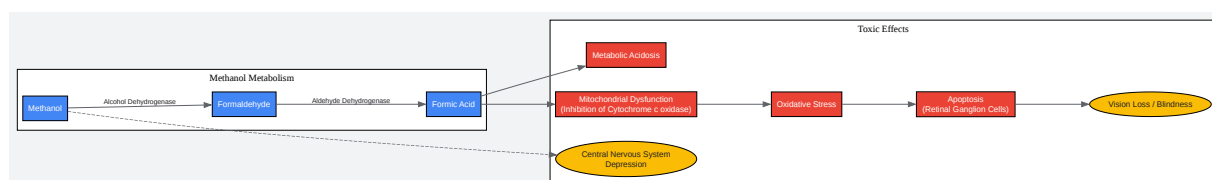
The primary toxicological concern with **Cyclohexyltrimethoxysilane** is its hydrolysis in the presence of water or moisture to form cyclohexylsilanetriol and methanol. Methanol is a toxic substance that can cause serious health effects.

Route of Exposure	Species	Value
Oral	Rat	LD50: 6200 mg/kg
Dermal	Rabbit	LD50: 20 g/kg
Inhalation	Rat	LC50: 22500 ppm (8 hours)

Table 3: Acute Toxicity Data for Methanol[4]

The toxicity of methanol is primarily due to its metabolic products, formaldehyde and formic acid. This process is often referred to as "lethal synthesis."

The metabolic pathway of methanol leading to toxicity is a critical consideration.



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of methanol leading to cellular toxicity.

Experimental Protocols

Detailed experimental protocols for toxicological studies on **Cyclohexyltrimethoxysilane** are not publicly available. However, the methodologies would follow standardized OECD

guidelines.

Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is used to estimate the acute oral toxicity of a substance.

- **Principle:** A stepwise procedure is used where a small group of animals (typically 3 rats of a single sex) is dosed at a defined level. The outcome (survival or death) determines the next dosing level.
- **Test Animals:** Healthy, young adult rats of a standard laboratory strain are used. Females are generally preferred.
- **Dosing:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- **Observation Period:** Animals are observed for up to 14 days for signs of toxicity and mortality.
- **Endpoint:** The test allows for the classification of the substance into a GHS acute toxicity category based on the observed mortality at different dose levels.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.

- **Principle:** The substance is applied to a small area of the skin of an animal (typically an albino rabbit) under a semi-occlusive patch.
- **Test Animals:** Healthy, young adult albino rabbits are used.
- **Procedure:** A 0.5 mL (for liquids) or 0.5 g (for solids) dose of the test substance is applied to the shaved skin for a 4-hour exposure period.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.

- **Endpoint:** The severity of the skin reactions is scored, and the substance is classified based on the reversibility and severity of the lesions.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

This guideline evaluates the potential of a substance to cause eye irritation or damage.

- **Principle:** A single dose of the test substance is applied to the conjunctival sac of one eye of an animal (typically an albino rabbit).
- **Test Animals:** Healthy, young adult albino rabbits are used.
- **Procedure:** A 0.1 mL (for liquids) or 0.1 g (for solids) dose is instilled into the eye.
- **Observation:** The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- **Endpoint:** The severity of ocular lesions is scored to determine the irritation potential and classify the substance.

Safe Handling and Storage Personal Protective Equipment (PPE)

To minimize exposure, the following PPE should be worn when handling **Cyclohexyltrimethoxysilane**:

- **Eye/Face Protection:** Chemical safety goggles or a face shield.
- **Skin Protection:** Chemically resistant gloves (e.g., nitrile or neoprene), a lab coat, and closed-toe shoes.
- **Respiratory Protection:** If working in a poorly ventilated area or if mists/aerosols may be generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

Engineering Controls

Work with **Cyclohexyltrimethoxysilane** should be conducted in a well-ventilated area, preferably in a chemical fume hood.

Storage

Store in a tightly closed container in a cool, dry, and well-ventilated place away from heat, sparks, and open flames. It is incompatible with water, moisture, strong oxidizing agents, acids, and bases. The container should be stored under an inert atmosphere to prevent hydrolysis.

Emergency Procedures

First Aid Measures

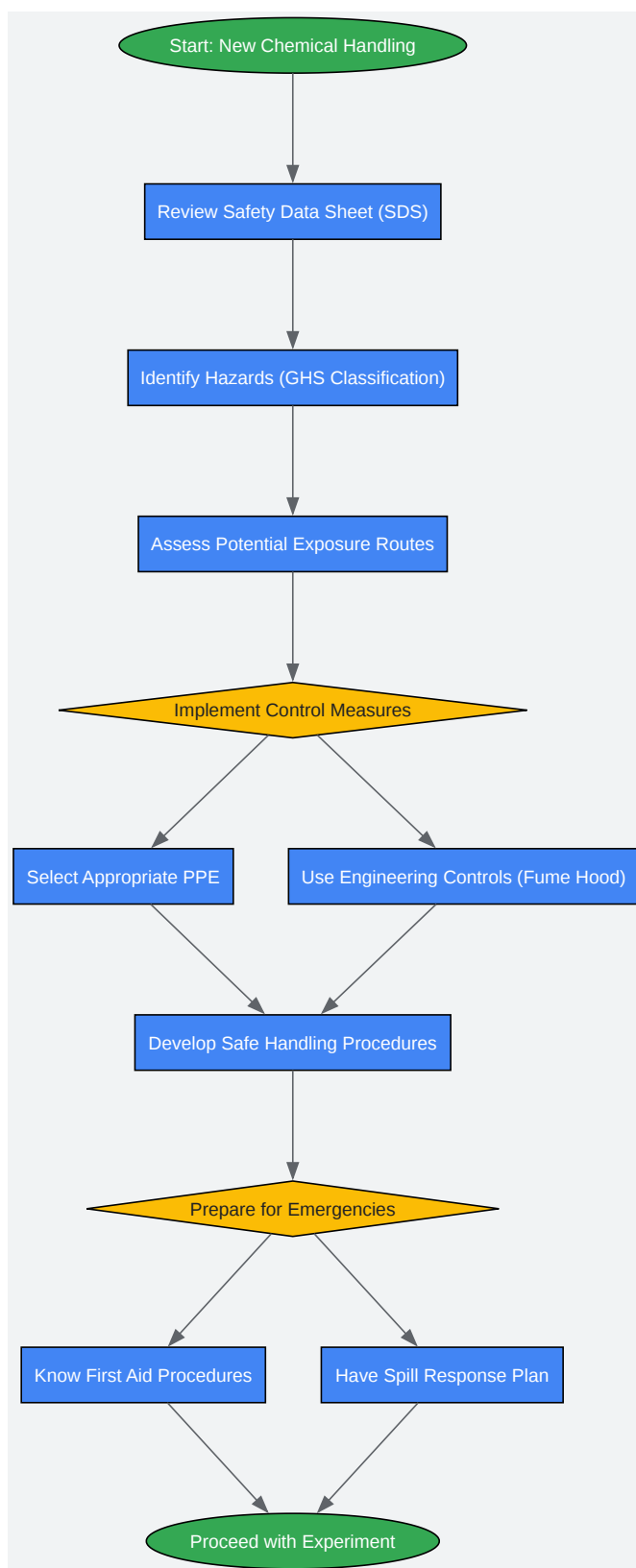
- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

In case of a spill, evacuate the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal. Avoid breathing vapors and ensure adequate ventilation.

Logical Workflow for Safety Assessment

The following diagram illustrates a logical workflow for assessing the safety of a chemical like **Cyclohexyltrimethoxysilane**.



[Click to download full resolution via product page](#)

Caption: A logical workflow for ensuring the safe handling of chemicals.

Conclusion

While there is a lack of comprehensive, publicly available toxicological data for **Cyclohexyltrimethoxysilane**, its known chemical properties and GHS classification warrant careful handling. The primary toxicological concern is its potential to hydrolyze and release methanol, a substance with well-documented toxicity. By adhering to the safety precautions outlined in this guide, including the use of appropriate personal protective equipment and engineering controls, researchers, scientists, and drug development professionals can minimize the risks associated with the handling and use of **Cyclohexyltrimethoxysilane**. Continuous vigilance and adherence to established safety protocols are paramount for ensuring a safe laboratory environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cyclohexyltrimethoxysilane | C₉H₂₀O₃Si | CID 10998130 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. downloads.regulations.gov [downloads.regulations.gov]
- 4. gelest.com [gelest.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Health and Safety of Cyclohexyltrimethoxysilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b098004#health-and-safety-considerations-for-cyclohexyltrimethoxysilane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com